

Application Notes and Protocols for Administering NZ-419 to Apc-Mutant Mice

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Compound of Interest

Compound Name: NZ 419

Cat. No.: B1677063

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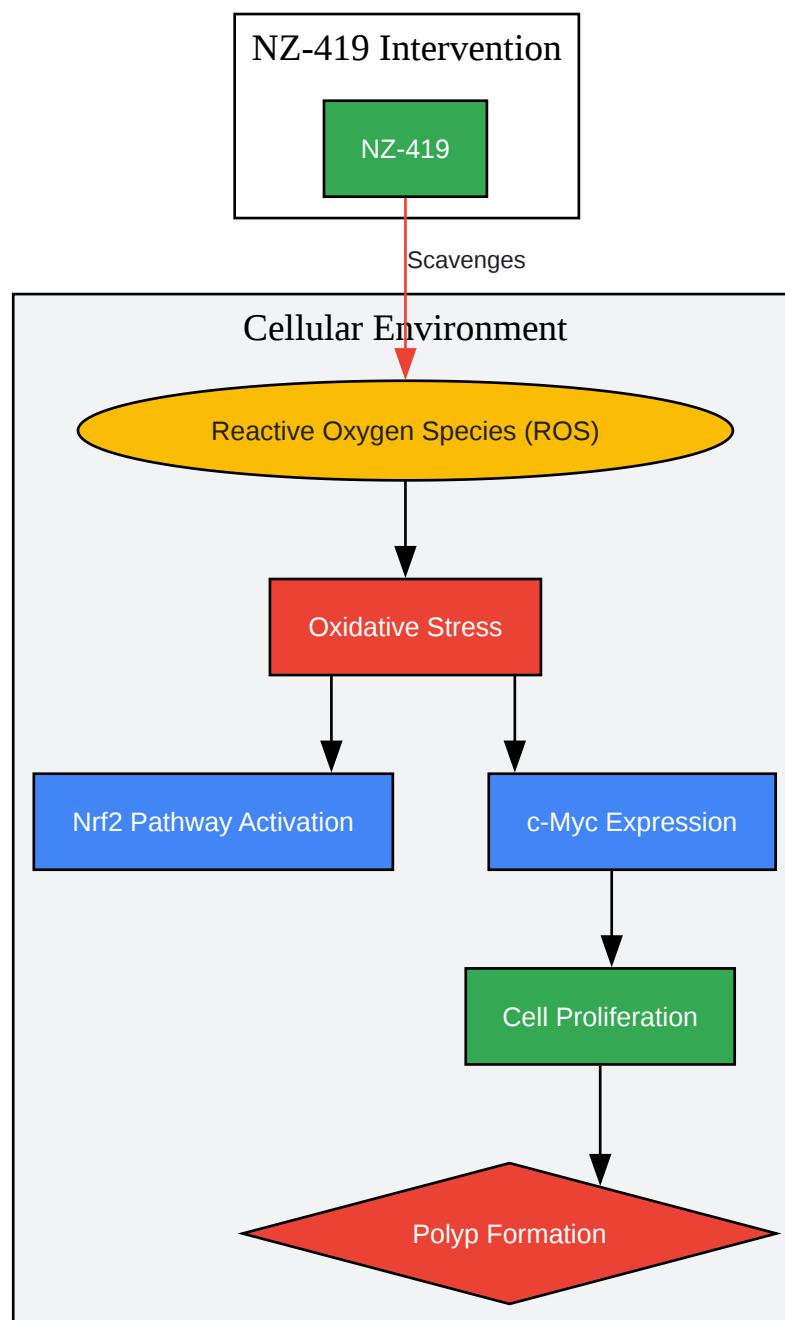
Audience: Researchers, scientists, and drug development professionals.

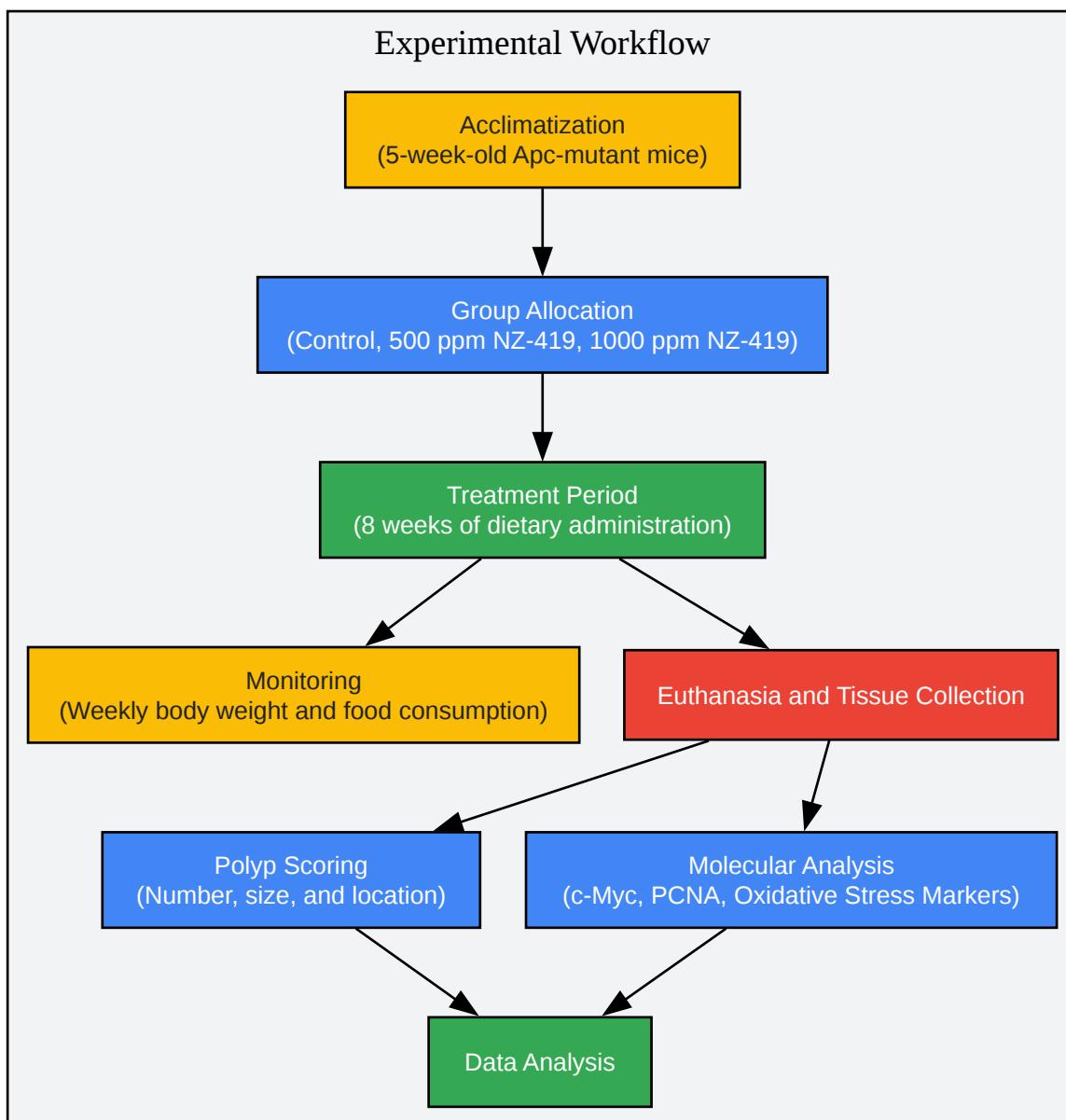
Introduction

Colorectal cancer is a leading cause of cancer-related mortality worldwide.^{[1][2]} The development of effective chemopreventive strategies is a critical research priority.^{[1][2]} One promising avenue of investigation involves the use of antioxidants to mitigate the effects of oxidative stress, which is implicated in carcinogenesis.^{[1][3]} NZ-419, a metabolite of creatinine, is a hydroxyl radical scavenger that has demonstrated efficacy in suppressing intestinal polyp formation in Apc-mutant mice, a well-established animal model for familial adenomatous polyposis and colorectal cancer.^{[1][2][4]} These application notes provide a detailed protocol for the administration of NZ-419 to Apc-mutant mice based on published preclinical studies.

Mechanism of Action

NZ-419 functions as a direct scavenger of reactive oxygen species (ROS), particularly hydroxyl radicals.^{[1][2]} In the context of colorectal carcinogenesis in Apc-mutant mice, NZ-419 has been shown to reduce ROS production.^{[1][2]} This activity leads to the downregulation of the Nrf2 promoter's transcriptional activation, which is induced by oxidative stress.^{[1][2]} Furthermore, treatment with NZ-419 results in decreased expression of the proliferation-associated oncogene c-Myc in intestinal polyps.^{[1][2]}





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